

Proper Disposal Procedures: 4-Chloro-7-ethoxy-6-nitroquinazoline

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Compound of Interest

Compound Name: 4-Chloro-7-ethoxy-6-nitroquinazoline

CAS No.: 936954-10-8

Cat. No.: B2864715

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Executive Summary & Chemical Profile[1]

4-Chloro-7-ethoxy-6-nitroquinazoline is a highly reactive heterocyclic intermediate, commonly employed in the synthesis of EGFR inhibitors (e.g., Saracatinib). Its handling requires strict adherence to protocols governing corrosive solids and moisture-sensitive alkylating agents.

Unlike inert organic waste, this compound presents a dual hazard:

- **Chemical Lability:** The C-Cl bond at the 4-position is highly susceptible to nucleophilic attack (hydrolysis), releasing hydrochloric acid (HCl) upon contact with moisture.
- **Biological Activity:** As a quinazoline derivative, it possesses potential bioactive properties (skin/eye irritant, potential sensitizer) requiring containment.

Chemical Identity Table

Property	Data
Chemical Name	4-Chloro-7-ethoxy-6-nitroquinazoline
CAS Number	Note: Often listed under analogs like 19815-17-9 (4-Cl-7-nitro) or specific proprietary codes. Treat as Class: 4-Haloquinazoline.
Molecular Formula	C ₁₀ H ₈ ClN ₃ O ₃
Hazard Class	Corrosive (Cat 1C), Acute Tox (Oral), Skin Sensitizer
Reactivity	Water Reactive: Hydrolyzes to 4-hydroxy-7-ethoxy-6-nitroquinazoline + HCl
UN Shipping	UN 3261 (Corrosive solid, acidic, organic, n.o.s.)

The Science of Disposal: Reactivity & Mechanism

To dispose of this chemical safely, you must understand why it is hazardous. The safety protocol is dictated by the electrophilicity of the C4-position.

The Hydrolysis Risk

The chlorine atom at position 4 is a good leaving group due to the electron-withdrawing nature of the pyrimidine ring and the nitro group at position 6.

- Mechanism: Upon contact with water (even atmospheric moisture), the compound undergoes nucleophilic aromatic substitution ().
- Byproducts: This generates the corresponding quinazolinone (insoluble solid) and Hydrochloric Acid (HCl) gas or solution.
- Operational Implication: If you seal wet waste containing this compound in a drum without neutralization, pressure buildup from HCl gas can cause container failure.

Operational Disposal Workflows

Scenario A: Disposal of Pure Solid (Surplus/Expired)

Status: Unreacted, dry solid. Goal: Containment for high-temperature incineration.

- Segregation: Do not mix with oxidizers or strong bases.
- Packaging:
 - Place the primary container into a clear, 6-mil polyethylene bag.
 - Seal with a zip-tie or heat seal.
 - Place this bag into a secondary high-density polyethylene (HDPE) wide-mouth jar.
- Labeling:
 - Affix a hazardous waste label.^{[1][2]}
 - Crucial: Mark as "Water Reactive" and "Corrosive Acidic Solid".
- Destruction: Ship to a TSDF (Treatment, Storage, and Disposal Facility) for incineration (Code: INCIN).

Scenario B: Disposal of Reaction Mixtures (Quenching)

Status: Dissolved in organic solvent (DCM, THF, Toluene) or excess reagent. Goal: Controlled hydrolysis (Quenching) to remove the reactive C-Cl bond before drumming.

WARNING: This process is exothermic and generates acid. Perform in a fume hood.

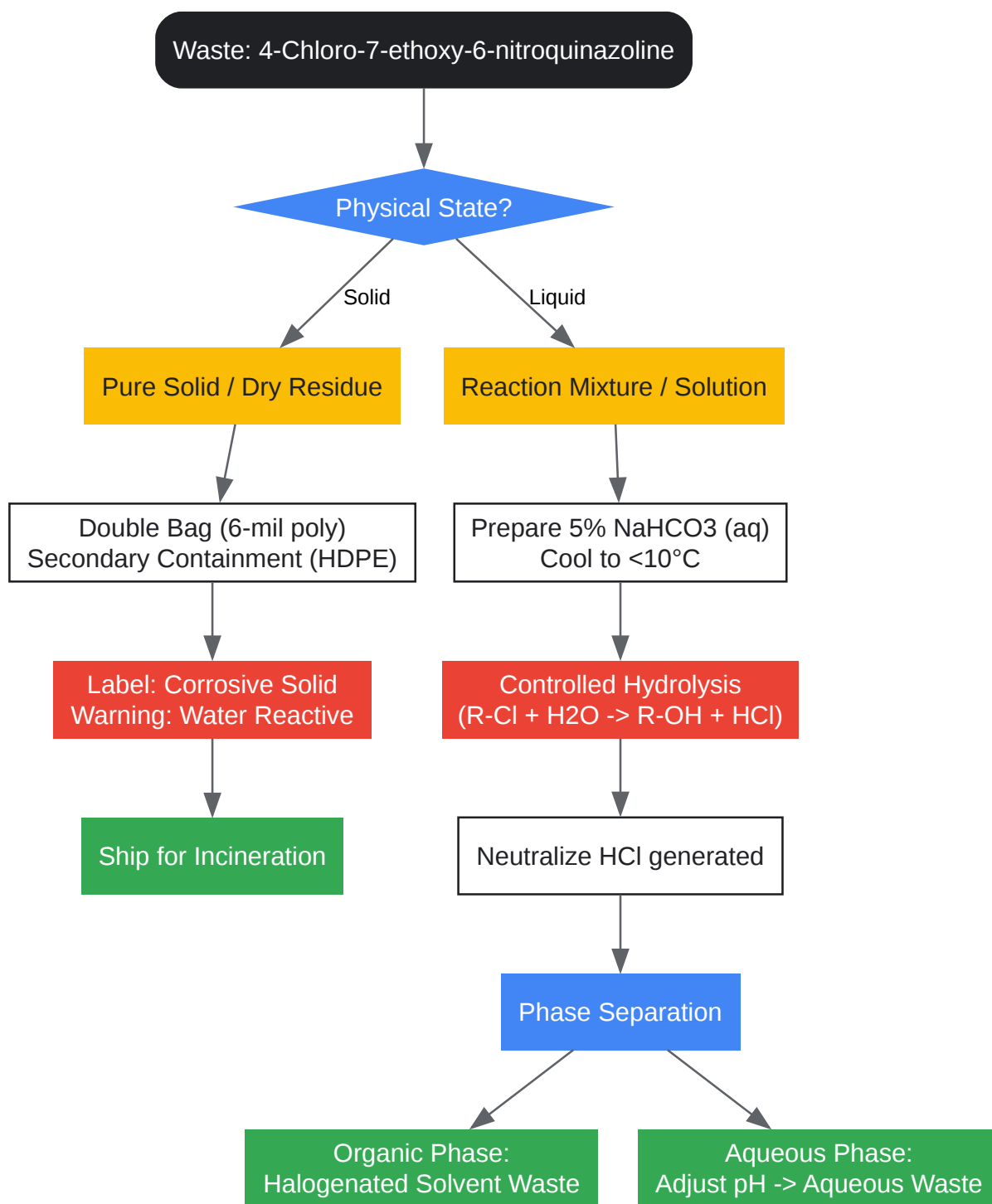
Step-by-Step Quenching Protocol:

- Preparation: Prepare a 5% Sodium Bicarbonate () aqueous solution or a 1M NaOH solution (if the specific SOP allows strong base).
- Cooling: Cool the reaction mixture to <math><10^{\circ}\text{C}</math> using an ice bath.
- Controlled Addition:

- Slowly add the organic mixture to the aqueous base (or vice versa, depending on scale/concentration—standard practice is adding the reactive species to the quench).
- Monitor temperature; keep below 20°C.
- Verification: Check pH. It should remain basic (pH > 8) to ensure the HCl is neutralized.
- Phase Separation:
 - The 4-chloro compound will convert to the 4-hydroxy derivative (often a precipitate or stays in the aqueous phase depending on pH).
 - Separate the organic layer (solvent waste) from the aqueous layer.
- Disposal:
 - Organic Layer: Dispose of as "Halogenated Organic Solvent Waste."
 - Aqueous Layer: Check pH.^[3] If neutral (pH 6-9), it may be drain-disposable (check local regulations). If containing heavy precipitates, dispose of as "Aqueous Waste with Organic Contaminants."

Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for handling **4-chloro-7-ethoxy-6-nitroquinazoline** waste.



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Figure 1: Decision tree for the safe segregation and disposal of chloronitroquinazoline derivatives.

Regulatory & Emergency Data

Regulatory Classification (RCRA/DOT)

- RCRA Code: Likely D002 (Corrosive) and D003 (Reactive) if unquenched. Once quenched, it typically falls under F-listed solvents (e.g., F002) depending on the carrier solvent (DCM/Methanol).
- DOT Shipping Name: Corrosive solid, acidic, organic, n.o.s. (**4-Chloro-7-ethoxy-6-nitroquinazoline**).
- UN Number: 3261.[4]
- Packing Group: III (Minor danger) or II (Medium danger) depending on specific corrosivity data—Assume PG II for safety.

Emergency Spill Protocol

If a solid spill occurs outside a fume hood:

- Evacuate the immediate area (dust inhalation risk).
- PPE: Wear Nitrile gloves (double gloved), safety goggles, and a lab coat. A N95 or P100 respirator is recommended for powder spills.
- Neutralization: Cover the spill with Soda Ash or Lime to neutralize any potential acid generation from ambient moisture.
- Cleanup: Scoop into a dry container. DO NOT use water to wash down the area until the bulk solid is removed, as this will generate HCl gas.

References

- PubChem. (n.d.). 4-Chloroquinazoline derivatives - Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [\[Link\]](#)

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Sources

- [1. Laboratory waste | Staff Portal \[staff.ki.se\]](#)
- [2. EHSO Manual 2025-2026 - Hazardous Waste \[labman.ouhsc.edu\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. tcichemicals.com \[tcichemicals.com\]](#)
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